

SnF4 Basic Compound Information

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Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

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The table below summarizes the fundamental properties of tin(IV) fluoride as found in the literature [1] [2]:

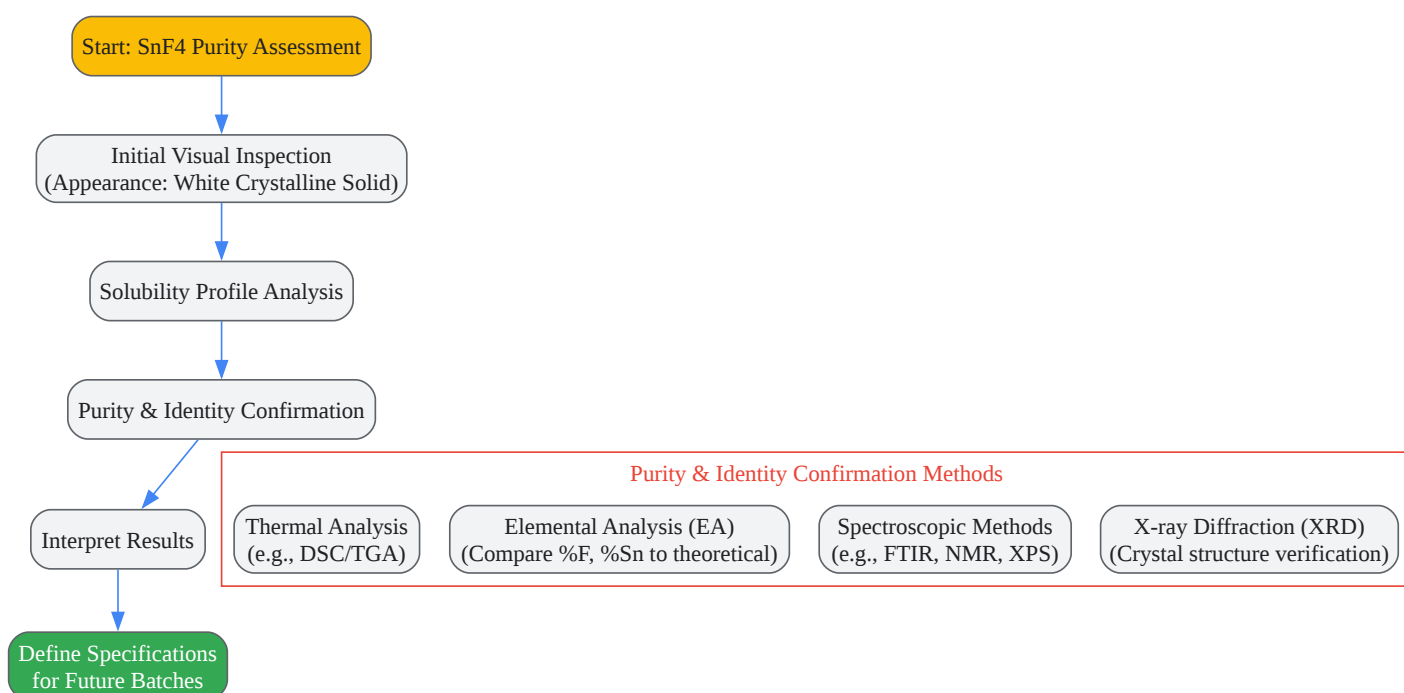
| Property | Description |
|------------------|---|
| Chemical Names | tin(IV) fluoride, stannic fluoride, tin tetrafluoride [1] [2] |
| Chemical Formula | SnF ₄ [1] [2] |
| Appearance | White crystalline solid [1] [2] |
| Molar Mass | 194.704 g/mol [1] [2] |
| Density | 4.78 g/cm ³ [1] [2] |
| Melting Point | Above 700 °C (sublimes) [1] [2] |

Suggested Paths for Method Development

To build the troubleshooting guides and FAQs for your support center, you may need to consult more specialized resources. Here are some suggestions for finding the specific experimental protocols:

- **Consult Specialized Handbooks:** Analytical procedures for inorganic compounds are often detailed in dedicated handbooks, such as those from the *Reagents Division of the American Chemical Society (ACS)*.

- **Explore Technical Databases:** Search in-depth technical databases like **TRC Pharmaceuticals** or **SPECS** for data sheets on SnF4, which sometimes include quality control specifications.
- **Adapt General Techniques:** While not specified for SnF4 in the search results, general analytical techniques are used for purity assessment. The workflow below outlines a potential logical approach to method development, inspired by common laboratory practices.



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References

1. Tin(IV) fluoride [en.wikipedia.org]
2. Tin tetrafluoride [webelements.com]

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